

Sulfo-Cy3 Tetrazine Potassium Salt: Technical Profile & Application Guide

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Compound of Interest

Compound Name: Sulfo-CY3 tetrazine (potassium)

Cat. No.: B12400245

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Executive Summary

Sulfo-Cy3 tetrazine potassium salt is a water-soluble, third-generation cyanine fluorophore functionalized with a methyltetrazine moiety.[1] It is designed for ultra-fast, bioorthogonal labeling via the Inverse Electron Demand Diels-Alder (IEDDA) reaction.[2] Unlike traditional N-hydroxysuccinimide (NHS) esters or maleimides, this reagent targets trans-cyclooctene (TCO) or cyclopropene derivatives, enabling copper-free, fluorogenic labeling in live cells and in vivo models.

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing Sulfo-Cy3 tetrazine in high-fidelity molecular imaging and drug development.

Chemical Profile & Physicochemical Properties[3][4][5][6][7]

Identity & Nomenclature

- Common Name: Sulfo-Cy3 tetrazine (Potassium salt), Sulfo-Cyanine3 methyltetrazine.[1]

- CAS Number:2055138-86-6 (General identifier for Sulfo-Cy3 tetrazine forms; specific salt forms often share the parent CAS or have proprietary registry numbers).[3][4][5]
- Chemical Formula:

(Potassium salt form).
- Molecular Weight: ~838.05 Da (Potassium salt); ~800 Da (Free anion).

Physicochemical Data Table

Property	Value	Notes
Appearance	Dark Red Powder	Hygroscopic; store desiccated.
Solubility	High (Water, DMSO, DMF)	>30 mg/mL in water due to sulfonate groups.
Excitation Max ()	548 nm	Compatible with 532 nm or 555 nm lasers.
Emission Max ()	563 nm	Bright orange fluorescence.
Extinction Coefficient ()	162,000	High absorptivity for sensitive detection.
Quantum Yield ()	~0.10 (in water)	Increases significantly in organic solvents or upon protein binding.
Correction Factor ()	0.06	Used for protein concentration correction.

Mechanism of Action: The IEDDA Reaction

The core utility of Sulfo-Cy3 tetrazine lies in its reactivity toward strained alkenes (dienophiles) such as trans-cyclooctene (TCO). This reaction, the Inverse Electron Demand Diels-Alder

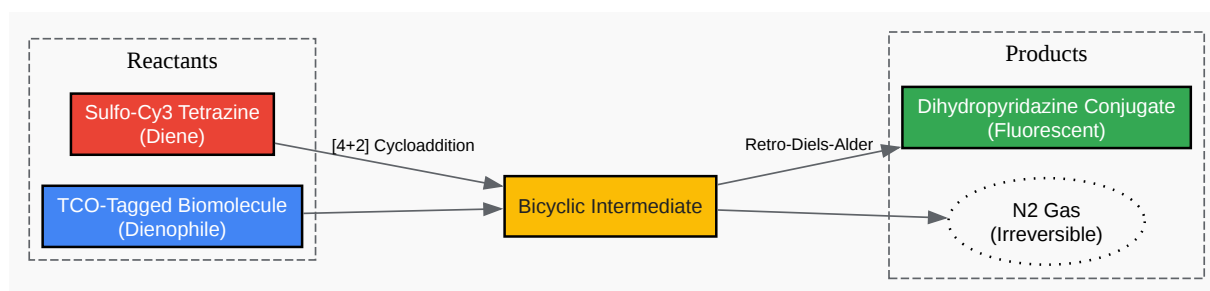
(IEDDA) cycloaddition, is thermodynamically driven by the relief of ring strain and the irreversible release of nitrogen gas (

).

Key Advantages[10]

- Bioorthogonality: The tetrazine-TCO pair does not cross-react with native biological functional groups (amines, thiols, hydroxyls).
- Kinetics: Reaction rates () can exceed , orders of magnitude faster than azide-alkyne click chemistry (SPAAC).
- Fluorogenicity: The fluorescence of the tetrazine-quenched Cy3 is often restored upon reaction with TCO (turn-on effect), reducing background noise.

Reaction Pathway Diagram



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Caption: The IEDDA reaction mechanism where Sulfo-Cy3 Tetrazine reacts with TCO to form a stable conjugate and release nitrogen.

Applications in Drug Development & Research Pre-Targeted In Vivo Imaging

Directly labeled antibodies often suffer from slow clearance, causing high background signal. Sulfo-Cy3 tetrazine enables a "Pre-targeting" strategy:

- Inject: TCO-modified antibody (non-fluorescent).
- Wait: Allow antibody to accumulate at the tumor and clear from blood (24-48 hrs).
- Chase: Inject small molecule Sulfo-Cy3 tetrazine.
- Click: Rapid reaction occurs at the tumor site; excess dye clears renally within minutes due to high water solubility.

Flow Cytometry & Microscopy

Ideal for pulse-chase experiments. Cells can be metabolically labeled with TCO-sugars or amino acids, then stained with Sulfo-Cy3 tetrazine. The high solubility prevents non-specific hydrophobic binding to cell membranes, a common issue with non-sulfonated dyes.

Experimental Protocols

Protocol A: Labeling TCO-Modified Proteins

Objective: Conjugate Sulfo-Cy3 tetrazine to a purified protein previously modified with TCO-NHS ester.

Materials:

- TCO-labeled Protein (in PBS).
- Sulfo-Cy3 Tetrazine stock (in anhydrous DMSO or water).
- Desalting column (e.g., PD-10 or Zeba Spin).

Step-by-Step Methodology:

- Stoichiometry Calculation: Use a 1.5x to 5x molar excess of Sulfo-Cy3 tetrazine over the TCO groups on the protein.
 - Note: Because the reaction is so efficient, large excesses are rarely needed.
- Reaction: Add the dye stock to the protein solution.
 - Conditions: Incubate for 15–30 minutes at Room Temperature (RT). No catalyst required. [\[2\]](#)[\[6\]](#)[\[7\]](#)
- Quenching (Optional): Add excess free TCO (e.g., TCO-amine) to scavenge unreacted tetrazine if purification is not immediate.
- Purification: Remove excess dye using a desalting column equilibrated with PBS. The large size difference (Protein > 10 kDa vs. Dye ~0.8 kDa) allows easy separation.
- Quantification: Measure absorbance at 280 nm () and 548 nm ().
 - Calculate Degree of Labeling (DOL):

Where protein concentration is corrected:

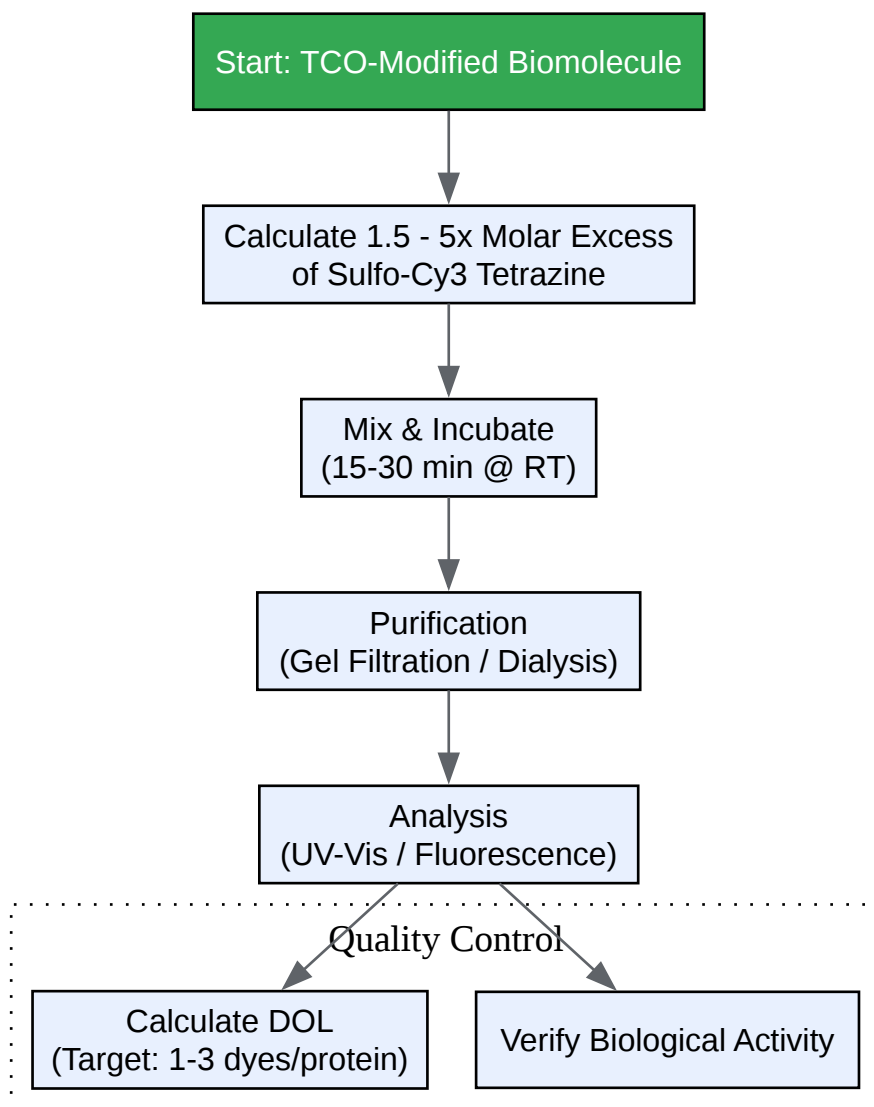
Protocol B: Storage & Handling[\[7\]](#)

- Lyophilized Powder: Store at -20°C, desiccated, and protected from light. Stable for 12+ months.
- Stock Solution: Dissolve in water or DMSO.[\[8\]](#)[\[6\]](#) Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles. Use within 1 month if dissolved in water (hydrolysis risk over long periods).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Labeling Efficiency	TCO hydrolysis on protein	TCO is susceptible to isomerization/hydrolysis over time. Use fresh TCO-proteins.
Precipitation	Dye aggregation	Ensure the "Sulfo" form (Potassium salt) is used. Avoid high salt concentrations (>1M NaCl) during labeling.
High Background	Non-specific binding	Perform a "blocking" step with free TCO or wash cells extensively. Ensure dye concentration is <10 μ M for live cells.

Workflow Visualization



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Caption: Standard workflow for labeling biomolecules with Sulfo-Cy3 Tetrazine.

References

- Blackman, M. L., et al. (2008). "Tetrazine Ligation: Fast Bioconjugation Based on Inverse-Electron-Demand Diels-Alder Reactivity." [2] *Journal of the American Chemical Society*. [[Link](#)]
- Antibodies.com. (n.d.). Sulfo-Cyanine 3 tetrazine (A270280). [8] Retrieved from [[Link](#)]

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [3. Sulfo-Cy3-Tetrazine, 2055138-86-6 | BroadPharm \[broadpharm.com\]](#)
- [4. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- [5. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [6. vectorlabs.com \[vectorlabs.com\]](https://www.vectorlabs.com)
- [7. Strained alkenes for Inverse Electron Demand Diels–Alder \(IEDDA\) reaction - Enamine \[enamine.net\]](#)
- [8. Sulfo-Cyanine 3 tetrazine \(A270280\) | Antibodies.com \[antibodies.com\]](#)
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